

A Researcher's Guide to the Elemental Analysis of C₁₄H₈Cl₂N₂O₂

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Compound of Interest

Compound Name: 2-(2,4-dichloroanilino)-1H-isoindole-1,3(2H)-dione

CAS No.: 320422-00-2

Cat. No.: B2734936

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In the landscape of drug development and materials science, the precise characterization of novel chemical entities is paramount. For the compound with the molecular formula C₁₄H₈Cl₂N₂O₂, a foundational step in its analytical profile is the determination of its elemental composition. This guide provides an in-depth comparison of the theoretical elemental analysis with common experimental techniques, offering researchers the necessary data and protocols to ensure the purity and identity of their substance.

Theoretical Elemental Composition: The Calculated Benchmark

The first step in any elemental analysis is to establish the theoretical percentage of each element in the molecule. This is calculated based on the molecular formula and the standard atomic weights of the constituent elements as provided by the International Union of Pure and Applied Chemistry (IUPAC).[1]

The molecular formula C₁₄H₈Cl₂N₂O₂ indicates the presence of Carbon (C), Hydrogen (H), Chlorine (Cl), Nitrogen (N), and Oxygen (O).

Step 1: Determine the Atomic Weights

To begin, we will use the standard atomic weights from IUPAC.[1]

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u
- Chlorine (Cl): 35.453 u[2][3]
- Nitrogen (N): 14.007 u
- Oxygen (O): 15.999 u

Step 2: Calculate the Molecular Weight

The molecular weight (MW) of C₁₄H₈Cl₂N₂O₂ is the sum of the atomic weights of all atoms in the molecule.

- C: 14 atoms * 12.011 u/atom = 168.154 u
- H: 8 atoms * 1.008 u/atom = 8.064 u
- Cl: 2 atoms * 35.453 u/atom = 70.906 u
- N: 2 atoms * 14.007 u/atom = 28.014 u
- O: 2 atoms * 15.999 u/atom = 31.998 u

Total Molecular Weight = 168.154 + 8.064 + 70.906 + 28.014 + 31.998 = 307.136 u

Step 3: Calculate the Percentage Composition of Each Element

The percentage composition of each element is calculated by dividing the total mass of that element in the molecule by the total molecular weight and multiplying by 100.[4][5]

- %C = (168.154 / 307.136) * 100 = 54.75%
- %H = (8.064 / 307.136) * 100 = 2.63%
- %Cl = (70.906 / 307.136) * 100 = 23.09%
- %N = (28.014 / 307.136) * 100 = 9.12%

- $\%O = (31.998 / 307.136) * 100 = 10.42\%$

Table 1: Theoretical Elemental Composition of C₁₄H₈Cl₂N₂O₂

Element	Atomic Weight (u)	Number of Atoms	Total Mass (u)	Percentage Composition (%)
Carbon (C)	12.011	14	168.154	54.75
Hydrogen (H)	1.008	8	8.064	2.63
Chlorine (Cl)	35.453	2	70.906	23.09
Nitrogen (N)	14.007	2	28.014	9.12
Oxygen (O)	15.999	2	31.998	10.42
Total	307.136	100.00		

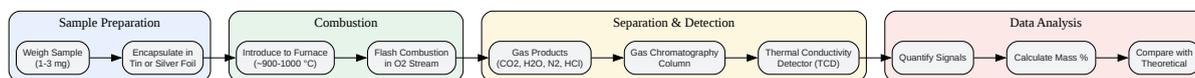
Experimental Verification: A Comparative Analysis

While theoretical calculations provide a gold standard, experimental methods are necessary to confirm the elemental composition of a synthesized compound. The most common technique for this purpose is combustion analysis.

Combustion Analysis

Combustion analysis is a robust and widely used method for determining the elemental composition of organic compounds. The underlying principle involves the complete combustion of a small, precisely weighed sample in an excess of oxygen. The combustion products (CO₂, H₂O, and N₂) are then collected and quantified. For halogen-containing compounds like C₁₄H₈Cl₂N₂O₂, a specialized trap is used to capture the resulting hydrogen halides (in this case, HCl).

Workflow for Combustion Analysis of C₁₄H₈Cl₂N₂O₂



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Sources

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